

# 2-NP-Amoz: An In-depth Technical Guide for Analytical Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-NP-Amoz

Cat. No.: B1141357

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This technical guide provides a comprehensive overview of the analytical standard **2-NP-Amoz**, a critical derivative for the detection of the furaltadone metabolite, AMOZ (3-amino-5-morpholinomethyl-2-oxazolidinone). Due to the prohibition of nitrofurantoin antibiotics in food production, sensitive and reliable methods for detecting their residues are paramount for food safety and regulatory compliance. **2-NP-Amoz** serves as a crucial reference material in such analytical testing.

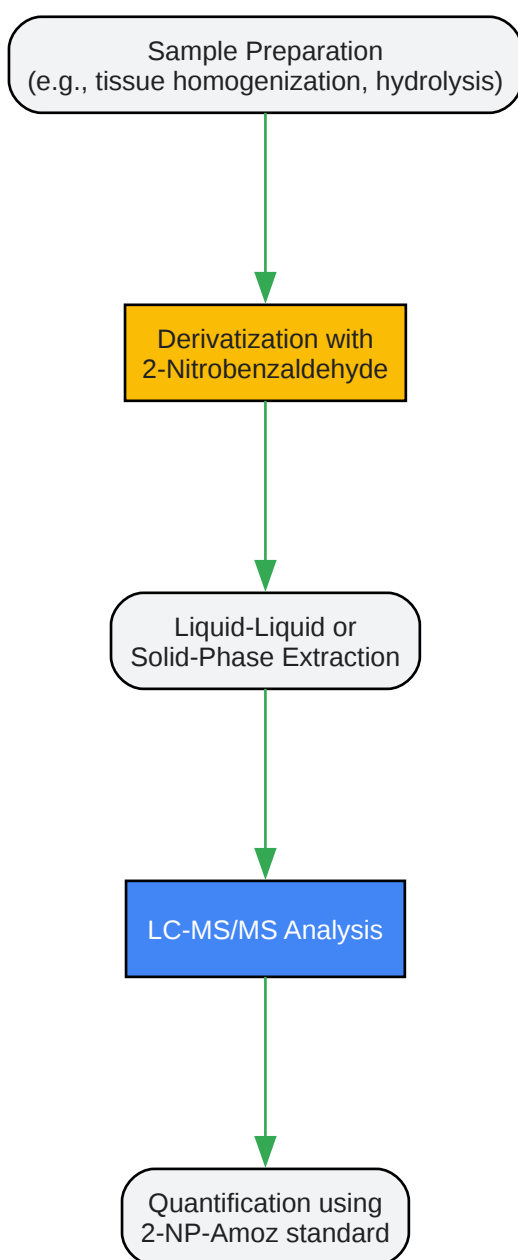
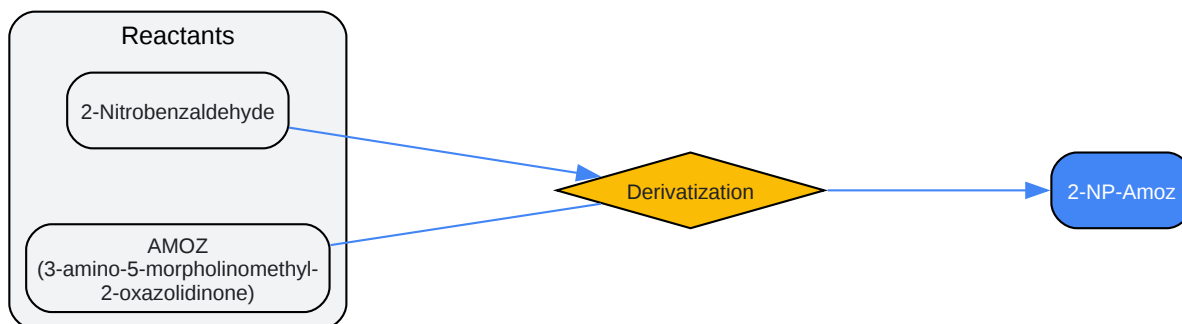
## Core Specifications

The physical and chemical properties of **2-NP-Amoz** and its deuterated analogue, **2-NP-Amoz-d5**, are summarized below. These standards are essential for the accurate quantification of AMOZ residues in various matrices.

Property	2-NP-Amoz	2-NP-Amoz-d5
IUPAC Name	5-(morpholin-4-ylmethyl)-3-[(E)-(2-nitrophenyl)methylideneamino]-1,3-oxazolidin-2-one[1][2]	5-(Morpholinomethyl)-3-(2-nitrobenzylidenamino)-2-oxazolidinone-d5[3]
Synonyms	5-(Morpholinomethyl)-3-(2-nitrobenzylidenamino)-2-oxazolidinone[1][3]	-
CAS Number	183193-59-1	1173097-59-0
Molecular Formula	C <sub>15</sub> H <sub>18</sub> N <sub>4</sub> O <sub>5</sub>	C <sub>15</sub> H <sub>13</sub> D <sub>5</sub> N <sub>4</sub> O <sub>5</sub>
Molecular Weight	334.33 g/mol	339.36 g/mol
Appearance	White to off-white powder	Not specified
Solubility	Soluble in water	Not specified
Purity	≥98%	Not specified
Storage Conditions	Room temperature, protect from light	Not specified
Shelf Life	2 years under recommended conditions	Limited shelf life, refer to the expiry date on the label

## Synthesis of 2-NP-Amoz

**2-NP-Amoz** is synthesized through the derivatization of AMOZ with 2-nitrobenzaldehyde. This reaction involves the condensation of the primary amine group of AMOZ with the aldehyde group of 2-nitrobenzaldehyde to form a Schiff base.



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## References

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- 2. 2-NP-AMTZ | CAS 183193-59-1 | LGC Standards [lgcstandards.com]
- 3. 2-NP-Amz | C15H18N4O5 | CID 53393538 - PubChem [pubchem.ncbi.nlm.nih.gov]
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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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